

Essential Safety and Logistical Information for Handling BTR-Cl

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Compound of Interest

Compound Name: BTR-Cl

Cat. No.: B15879253

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For researchers, scientists, and drug development professionals working with **BTR-Cl**, adherence to proper safety protocols is paramount. While **BTR-Cl** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008, observing standard laboratory safety procedures is essential to ensure a safe working environment.^[1] This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), handling procedures, and disposal guidelines.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for handling **BTR-Cl**.^{[2][3]} The following table summarizes the recommended PPE to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact with the substance. [2] [4]
Eye Protection	Safety glasses or goggles	To protect eyes from potential splashes or dust particles. [2] [4] [5]
Body Protection	Laboratory coat	To protect personal clothing and skin from contamination. [2] [4]
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust is generated.	To prevent inhalation of dust particles. [1] [5]

First aiders should ensure they have taken adequate steps to protect themselves from exposure by wearing the recommended personal protection equipment.[\[1\]](#)

Handling and Operational Plan

Proper handling of **BTR-CI** is crucial to maintain its integrity and prevent contamination or accidental exposure.

Engineering Controls:

- Work in a well-ventilated area to minimize inhalation of any dust.[\[1\]](#)

General Hygiene Measures:

- Avoid inhalation, ingestion, and contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)
- Keep the substance away from food and drink.[\[1\]](#)

Spill Management:

- Provide adequate ventilation.
- Sweep up the spilled substance, avoiding dust generation.
- Where practical, use vacuum equipment for collecting spilt materials.^[1]
- Dispose of the collected material in accordance with local, state, or national legislation.^[1]

Disposal Plan

The disposal of **BTR-Cl** and its packaging must be conducted in compliance with all relevant regulations.

- Product Disposal: Dispose of contents in accordance with local, state, or national legislation.
^[1] The recommended method of disposal is via incineration operated by an accredited disposal contractor.^[1] Alternatively, it can be sent to a licensed recycler or reclaimer.^[1]
- Packaging Disposal: Only completely emptied packaging should be recycled.^[1]

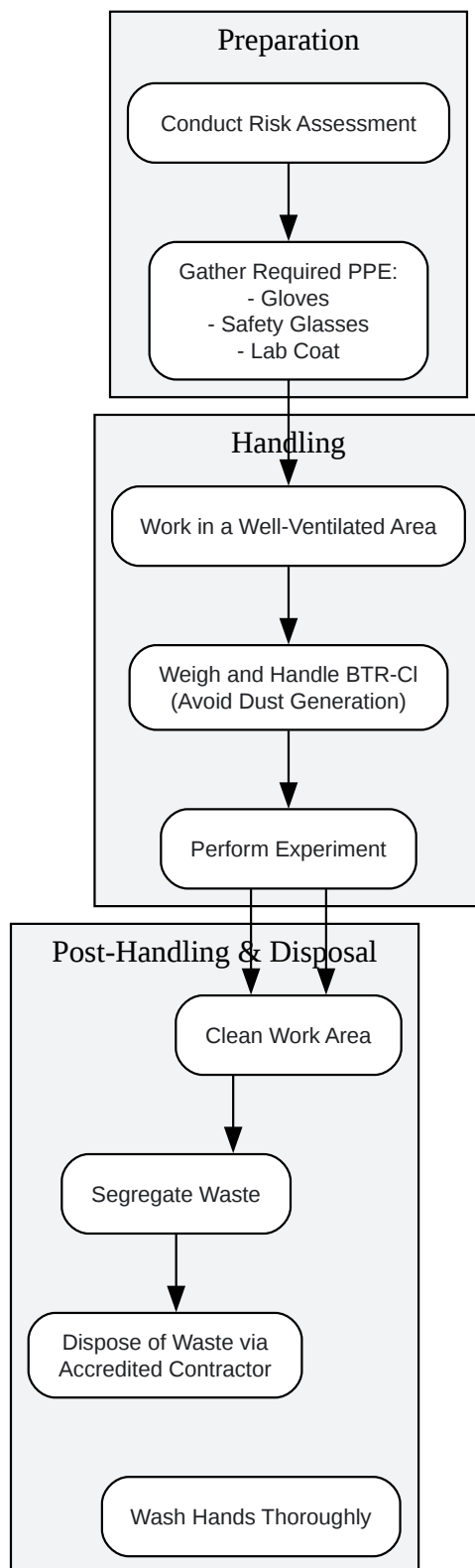
Quantitative Data

The following table summarizes key quantitative data for **BTR-Cl**.^[1]^[6]

Property	Value
Chemical Formula	C102H126Cl2N2O2S14
Molecular Weight	1931.97 g/mol
CAS Number	2410661-17-3
Appearance	Dark Purple Powder/Crystals
Melting Point	226°C, 195°C (Tg)
Solubility	Chloroform, chlorobenzene
HOMO / LUMO	HOMO = -5.46 eV, LUMO = -3.70 eV

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **BTR-Cl**, from preparation to disposal.



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*Safe handling workflow for **BTR-Cl**.*

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